

Application Notes and Protocols: GsMTx4 TFA

Reconstitution and Storage

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Compound of Interest

Compound Name: GsMTx4 TFA

Cat. No.: B13907635

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These guidelines are intended for researchers, scientists, and drug development professionals on the proper reconstitution and storage of GsMTx4 Trifluoroacetate (TFA). Adherence to these protocols is crucial for maintaining the peptide's stability and ensuring reliable experimental outcomes.

Product Information

GsMTx4 is a peptide toxin isolated from the venom of the tarantula *Grammostola spatulata*. It is a potent and selective inhibitor of mechanosensitive ion channels, including Piezo and some TRP channels.^{[1][2][3]} **GsMTx4 TFA** is a valuable pharmacological tool for investigating the physiological and pathological roles of these channels.^{[1][2]}

Reconstitution Data

For optimal results, **GsMTx4 TFA** should be reconstituted according to the parameters outlined below. Water is the recommended solvent for creating stock solutions.

Table 1: **GsMTx4 TFA** Solubility

Solvent	Solubility
Water	≥ 1 mg/mL
Water	10 mg/mL
Water	16.67 mg/mL (3.95 mM)
DMSO	≥ 50 mg/mL

Note: To enhance solubility, warming the solution to 37°C and using an ultrasonic bath may be beneficial. For in vivo experiments, various solvent systems can be employed, such as PBS or a combination of 10% DMSO, 40% PEG300, 5% Tween-80, and 45% saline.

Experimental Protocol: Reconstitution of GsMTx4 TFA

This protocol details the steps for reconstituting lyophilized **GsMTx4 TFA** to create a stock solution.

Materials:

- **GsMTx4 TFA** (lyophilized powder)
- Sterile, high-purity water (e.g., Milli-Q® or equivalent)
- Sterile, low-protein-binding microcentrifuge tubes
- Calibrated micropipettes and sterile tips
- Vortex mixer
- Optional: Ultrasonic bath, water bath or heating block set to 37°C

Procedure:

- Pre-equilibration: Before opening, allow the vial of lyophilized **GsMTx4 TFA** to equilibrate to room temperature for at least 15-20 minutes. This prevents condensation from forming on

the powder.

- Centrifugation: Briefly centrifuge the vial to ensure all the lyophilized powder is at the bottom.
- Solvent Addition: Carefully add the desired volume of sterile water to the vial to achieve the target concentration. Refer to the Certificate of Analysis for the specific mass of the peptide in the vial.
- Dissolution: Gently vortex the vial to dissolve the peptide. If the peptide does not fully dissolve, the following steps can be taken:
 - Warm the solution to 37°C for a short period.
 - Briefly sonicate the solution in an ultrasonic bath.
- Visual Inspection: Visually inspect the solution to ensure it is clear and free of any precipitate before use.
- Aliquoting: To avoid repeated freeze-thaw cycles, it is highly recommended to aliquot the stock solution into single-use, low-protein-binding microcentrifuge tubes.

Storage Instructions

Proper storage of both the lyophilized powder and reconstituted solutions is critical for maintaining the activity of **GsMTx4 TFA**.

Table 2: Storage Conditions for **GsMTx4 TFA**

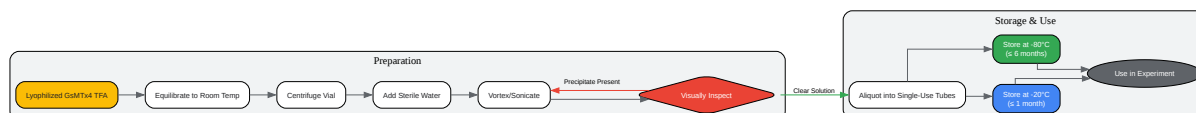
Form	Storage Temperature	Duration	Additional Notes
Lyophilized Powder	-20°C	3 years	Store sealed and protected from moisture and light.
Lyophilized Powder	4°C	2 years	For shorter-term storage.
Reconstituted Solution	-80°C	6 months	Recommended for long-term storage of stock solutions.
Reconstituted Solution	-20°C	1 month	Suitable for short-term storage.

Important Considerations:

- **Avoid Repeated Freeze-Thaw Cycles:** Aliquoting the stock solution is crucial to prevent degradation.
- **Light and Moisture Protection:** The lyophilized powder should be kept in a tightly sealed container and protected from light.
- **Fresh Preparations:** For in vivo studies, it is advisable to prepare working solutions fresh on the day of use.

Workflow and Signaling Pathway Diagrams

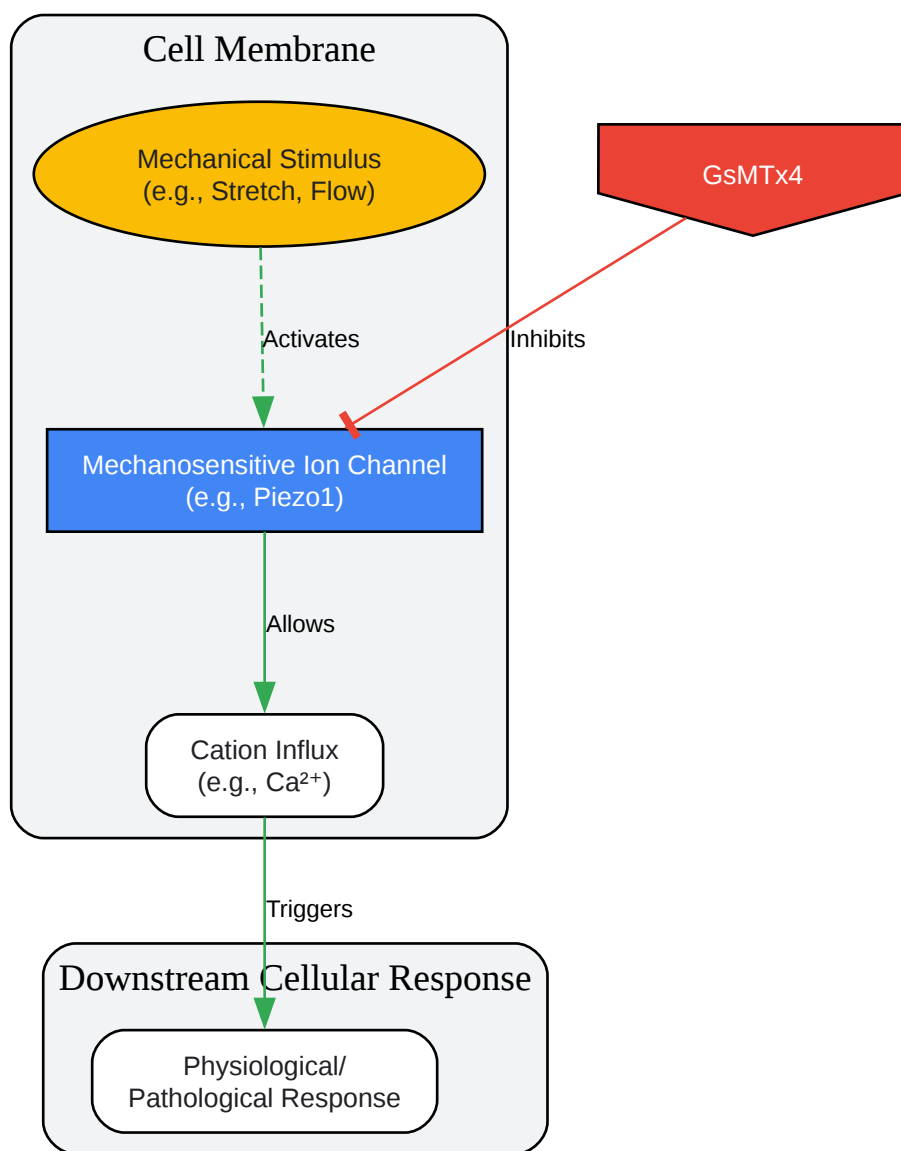
Diagram 1: **GsMTx4 TFA** Reconstitution and Storage Workflow



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A workflow for the reconstitution and storage of **GsMTx4 TFA**.

Diagram 2: GsMTx4 Signaling Pathway Inhibition



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GsMTx4 inhibits mechanosensitive ion channels, blocking cation influx.

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